Application Note & Safety Protocol: 2-Chloro-1-methyl-1H-indole-3-carbonitrile

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Compound of Interest

Compound Name:	*2-chloro-1-methyl-1H-indole-3-carbonitrile*
CAS No.:	*159506-88-4*
Cat. No.:	*B2456223*

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Chemical Identity & Physical Properties[1][2][3][4]

2-chloro-1-methyl-1H-indole-3-carbonitrile is a highly functionalized indole derivative used primarily as an electrophilic building block in medicinal chemistry. Its structural combination of an electron-withdrawing nitrile group at C3 and a leaving group (chlorine) at C2 makes it uniquely reactive toward nucleophilic aromatic substitution (

), a property that dictates both its utility and its toxicological hazards.

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Property	Detail
CAS Number	159506-88-4
IUPAC Name	2-chloro-1-methylindole-3-carbonitrile
Molecular Formula	
Molecular Weight	190.63 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; Low solubility in water.[1]
Reactivity Class	Electrophilic Aryl Halide / Nitrile

Hazard Identification & Risk Assessment

Mechanistic Toxicology (The "Why" Behind the Hazard)

Unlike simple indoles, this compound possesses a "push-pull" electronic system. The nitrile group at position 3 pulls electron density from the ring, activating the chlorine at position 2.

- Skin Sensitization & Irritation: The activated C2-chlorine is susceptible to nucleophilic attack by biological macromolecules (e.g., cysteine residues in proteins). This haptenization process can lead to severe allergic contact dermatitis.
- Systemic Toxicity (Nitrile Moiety): While aryl nitriles are generally more stable than aliphatic nitriles, metabolic oxidation (via Cytochrome P450) can potentially release cyanide ions ( ), leading to histotoxic hypoxia. Treat all exposures as potentially toxic.[2]
- Ocular Damage: The compound is a solid irritant; dust can cause mechanical and chemical damage to the cornea.

GHS Classification (Self-Validated)

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.

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- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin (due to high lipophilicity and reactivity).
- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Engineering Controls & PPE

Primary Containment

- Solid Handling: Must be performed in a Class II Biological Safety Cabinet or a Chemical Fume Hood with a face velocity of >100 fpm.
- Solution Handling: All reactions involving heating or volatile solvents (DCM, THF) must be under inert atmosphere (

  or

) within a fume hood.

Personal Protective Equipment (PPE) Matrix

Body Part	Standard Protocol	High-Risk / Spill Response
Hands	Double Gloving: Inner Nitrile (4 mil) + Outer Nitrile (4-8 mil). Change outer gloves every 30 mins.	Laminate Film (Silver Shield): Required for prolonged contact or spill cleanup.
Eyes	Chemical Safety Goggles (ANSI Z87.1).	Goggles + Face Shield.
Respiratory	N95 (if handling powder in hood).	P100/OV Cartridge Respirator (if outside hood).
Body	Lab coat (buttoned), long pants, closed-toe shoes.	Tyvek suit or chemically resistant apron.

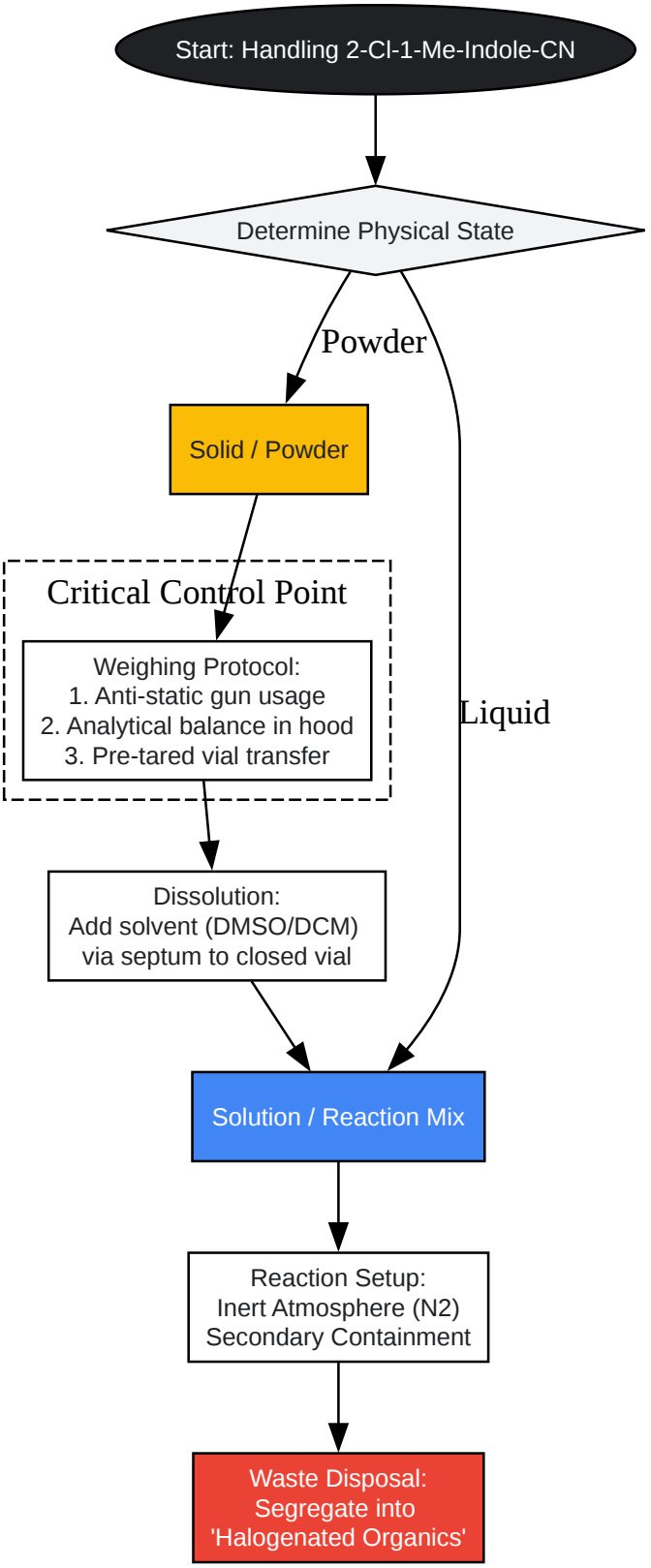
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Handling & Storage Protocols

Workflow Logic Diagram

The following decision tree illustrates the safe handling logic based on the physical state of the compound.

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Figure 1: Operational workflow for handling **2-chloro-1-methyl-1H-indole-3-carbonitrile**, emphasizing containment during the solid-to-liquid transition.

Detailed Procedures

Protocol A: Weighing & Transfer

- Preparation: Place the analytical balance inside the fume hood. If this is not possible, use a balance enclosure.
- Static Control: Indole derivatives often carry static charge. Use an anti-static gun on the spatula and vial before weighing to prevent powder scattering.
- Transfer: Never weigh directly onto weighing paper. Weigh directly into a tared reaction vial or flask. Cap the vial immediately after addition.
- Decontamination: Wipe the exterior of the vial and the balance area with a tissue dampened with acetone/ethanol. Dispose of the tissue as hazardous waste.

Protocol B: Reaction Setup (Nucleophilic Substitution)

- Solvent Choice: Use anhydrous solvents (DMF, DMSO, or Acetonitrile). Avoid protic solvents unless specifically required, as they may compete with the nucleophile.
- Addition: Add the nucleophile (e.g., amine, thiol) slowly to the solution of the indole at 0°C to control exothermicity.
- Monitoring: Monitor reaction progress via TLC or LC-MS.
    - Note: The product will likely be more polar than the starting material if an amine is introduced.

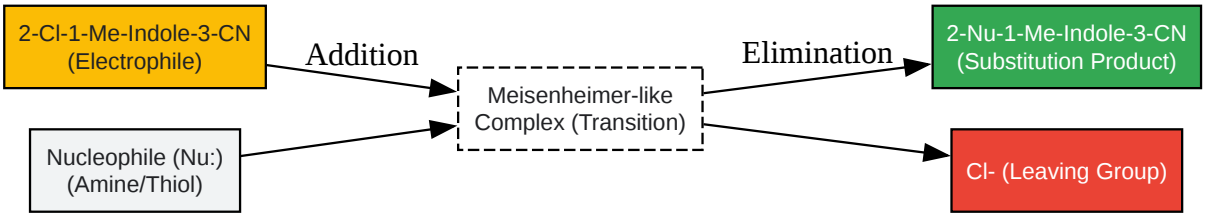
Application Note: Synthesis Utility

Context: The **2-chloro-1-methyl-1H-indole-3-carbonitrile** scaffold is a "privileged structure" for synthesizing 2,3-disubstituted indoles.

Mechanism (The

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Pathway): The nitrile group at C3 is strongly electron-withdrawing (-M and -I effects). This decreases electron density at the C2 position, making the C-Cl bond susceptible to displacement by nucleophiles (Nu-).



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Figure 2: Simplified

mechanism. The C3-cyano group activates the C2-position for nucleophilic attack.

Experimental Tip: If the reaction is sluggish, mild heating (40-60°C) or the addition of a non-nucleophilic base (e.g.,

or DIPEA) can facilitate the elimination of HCl.

Emergency Response Protocols

Spill Response

- Evacuate: Clear the immediate area.
- PPE Up: Don Silver Shield gloves and a respirator.
- Contain:
  - Solid: Cover with wet paper towels to prevent dust, then scoop into a waste container.
  - Liquid: Absorb with vermiculite or sand. Do NOT use acidic absorbents (risk of nitrile hydrolysis).
- Clean: Scrub the area with 10% bleach solution (oxidizes traces), followed by water.

First Aid

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- Eye Contact: Rinse immediately with water for 15 minutes. Hold eyelids open. Seek medical attention.
- Skin Contact: Wash with soap and copious amounts of water. Do not use ethanol (enhances absorption).
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Transport to ER immediately.

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 11235657 (Indole-3-carbonitrile derivatives). Retrieved from [Link]
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